

Application Notes and Protocols for Buxbodine B in Alzheimer's Disease Research

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Compound of Interest

Compound Name: Buxbodine B

Cat. No.: B1155414

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These application notes provide a detailed overview of the potential applications of **Buxbodine B** in Alzheimer's disease (AD) research, focusing on its known mechanism of action as an acetylcholinesterase (AChE) inhibitor. While current data is limited to its AChE inhibitory activity, this document also outlines protocols for investigating its potential effects on other key pathological features of AD, namely amyloid-beta ($A\beta$) aggregation and neuroprotection.

Application 1: Inhibition of Acetylcholinesterase (AChE)

Background:

Alzheimer's disease is characterized by a decline in cognitive function, which is partly attributed to a deficiency in the neurotransmitter acetylcholine (ACh). Acetylcholinesterase (AChE) is the primary enzyme responsible for the breakdown of ACh in the synaptic cleft. Inhibition of AChE is a key therapeutic strategy to enhance cholinergic neurotransmission and alleviate cognitive symptoms in AD patients.

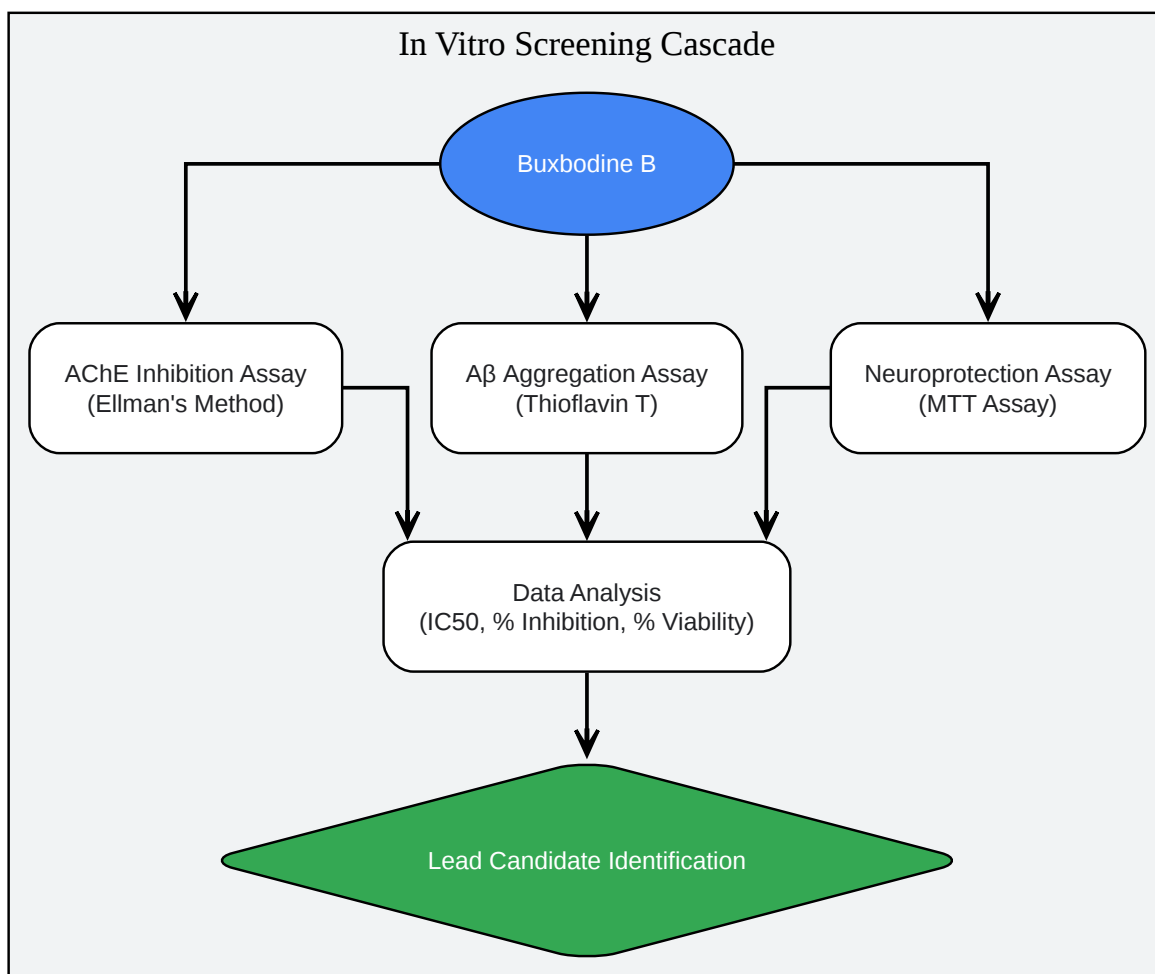
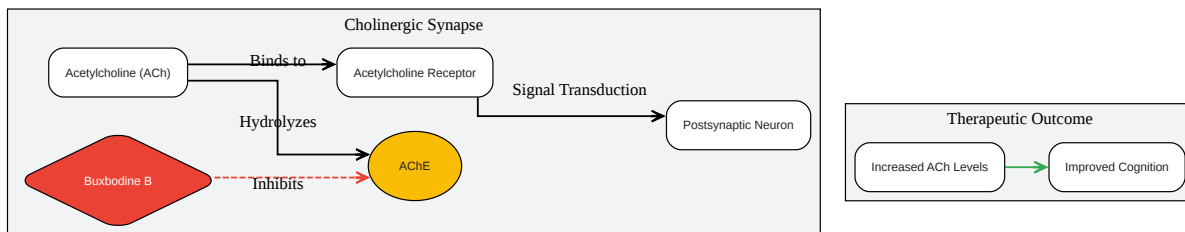
Buxbodine B has been identified as an inhibitor of AChE, suggesting its potential as a therapeutic agent for AD.

Quantitative Data:

The inhibitory activity of **Buxbodine B** against acetylcholinesterase is summarized in the table below.

Compound	Target	IC50 Value	Source
Buxbodine B	Acetylcholinesterase (AChE)	50 μ M	MedchemExpress

Logical Relationship of AChE Inhibition in Alzheimer's Disease



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